

Solubility of ammonium dihydrogen phosphate in different solvents.

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Compound of Interest

Compound Name: Ammonium dihydrogen phosphate

Cat. No.: B045959

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An In-depth Technical Guide to the Solubility of **Ammonium Dihydrogen Phosphate** in Various Solvents

For Researchers, Scientists, and Drug Development Professionals

Ammonium dihydrogen phosphate ($\text{NH}_4\text{H}_2\text{PO}_4$), also known as monoammonium phosphate (MAP), is a widely utilized compound in various fields, including agriculture as a fertilizer, in fire extinguishers, and as a buffering agent in chemical and biological applications.^{[1][2][3][4]} A thorough understanding of its solubility characteristics in different solvents is crucial for optimizing its use in these applications, particularly in drug development where it may be used as a buffer or a component in formulation. This guide provides a comprehensive overview of the solubility of **ammonium dihydrogen phosphate** in water and several organic solvents, along with detailed experimental protocols for solubility determination.

Quantitative Solubility Data

The solubility of **ammonium dihydrogen phosphate** is significantly dependent on the solvent and the temperature. The following tables summarize the available quantitative data.

Solubility in Water

Ammonium dihydrogen phosphate is highly soluble in water, and its solubility increases significantly with a rise in temperature.^{[1][2]}

Temperature (°C)	Solubility (g / 100 g of water)
0	22.6[5]
10	28.0[5]
20	35.3[5]
20	37.4[6][7]
25	39.5[5]
25	40.4[8]
30	43.9[5]
40	57.0[5]
60	82.5[5]
80	118.3[5]
100	173.2[5]

Solubility in Organic Solvents

The solubility of **ammonium dihydrogen phosphate** in organic solvents is generally much lower than in water.[1]

Solvent	Solubility	Reference
Ethanol	Slightly soluble	[6][8][9]
Methanol	The solubility of MAP increases with the increase of temperature and the increase of water mole fraction in the water–methanol system.	[10]
Acetone	Insoluble	[5][6][8][9]
n-Propanol	Solubility of MAP increases with increasing temperature and with the mole fraction of water in the water + n-propanol binary solvent system.	[11]
i-Propanol	Solubility of MAP increases with increasing temperature and with the mole fraction of water in the water + i-propanol binary solvent system.	[11]
tert-Butanol	Solubility of MAP increases with increasing temperature and with the mole fraction of water in the water + tert-butanol binary solvent system.	[11]

Experimental Protocols for Solubility Determination

Several methods are employed to determine the solubility of **ammonium dihydrogen phosphate**. The most common are the dynamic and static equilibrium methods.

Dynamic Method

This method is often used to determine the solubility in ternary systems (e.g., salt + water + anti-solvent).

Apparatus:

- Jacketed glass reactor
- Low-temperature constant temperature reaction bath
- Magnetic stirrer
- Precision thermometer
- Condensing tube

Procedure:

- A known mass of the solvent (e.g., a water-ethanol mixture of a specific composition) is placed into the jacketed glass reactor.
- The solution is heated to a temperature higher than the desired experimental temperature to ensure no solid phase is present.
- The solution is then cooled at a constant rate while being stirred continuously.
- The temperature at which the first crystals appear (the crystallization temperature) is recorded. This is considered the saturation temperature for that specific concentration.
- Small, known amounts of the solute (**ammonium dihydrogen phosphate**) are incrementally added to the solution. After each addition, the solution is heated to dissolve the solute completely and then cooled to determine the new crystallization temperature.
- This process is repeated to obtain solubility data over a range of temperatures and concentrations.

Static Equilibrium Method (Gravimetric Method)

This method involves allowing a solution to reach equilibrium with an excess of the solid solute at a constant temperature.

Apparatus:

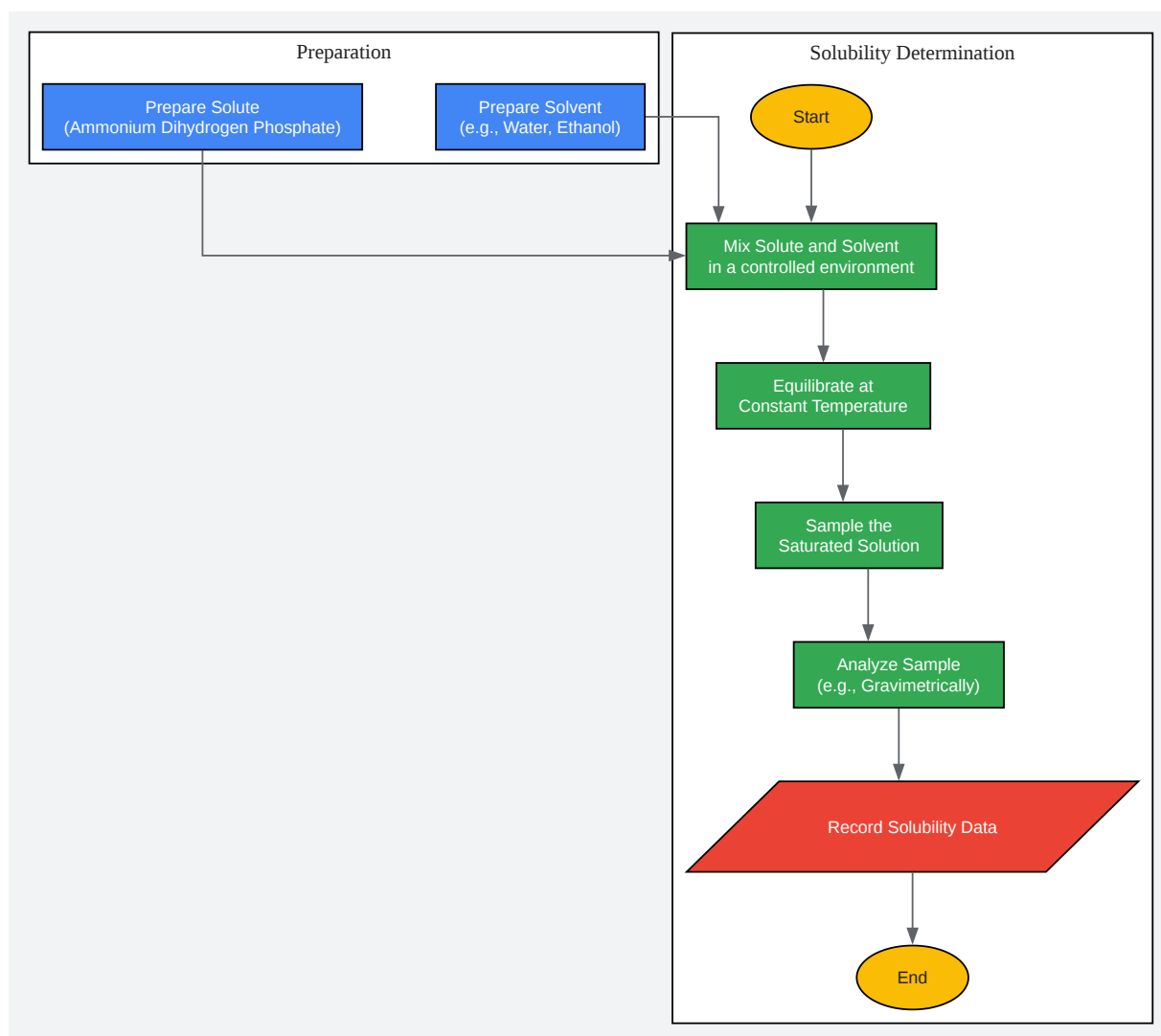
- Thermostatically controlled water bath or shaker
- Sealed flasks
- Analytical balance
- Filtration apparatus
- Drying oven

Procedure:

- An excess amount of **ammonium dihydrogen phosphate** is added to a known mass of the solvent in a sealed flask.
- The flask is placed in a thermostatically controlled water bath or shaker and agitated for a prolonged period (e.g., 24-48 hours) to ensure that equilibrium is reached. The temperature is maintained at the desired experimental value with high precision (e.g., ± 0.05 K).^[12]
- After equilibrium is established, the agitation is stopped, and the solid phase is allowed to settle.
- A sample of the supernatant saturated solution is carefully withdrawn using a syringe fitted with a filter to prevent solid particles from being included.
- The mass of the withdrawn sample is accurately determined.
- The solvent is then evaporated from the sample by drying in an oven at a suitable temperature (e.g., below the decomposition temperature of the salt) until a constant weight is achieved.
- The mass of the remaining dry salt is measured.
- The solubility is then calculated as the mass of the dissolved salt per mass of the solvent.

Visualization of Experimental Workflow

The following diagram illustrates a generalized workflow for determining the solubility of **ammonium dihydrogen phosphate**.



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Caption: Generalized experimental workflow for solubility determination.

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